

# Application Note and Protocol: Assessing HSP70 Expression Following Acetyl Tetrapeptide-22 Treatment

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## Compound of Interest

Compound Name: Acetyl Tetrapeptide-22

Cat. No.: B1575522

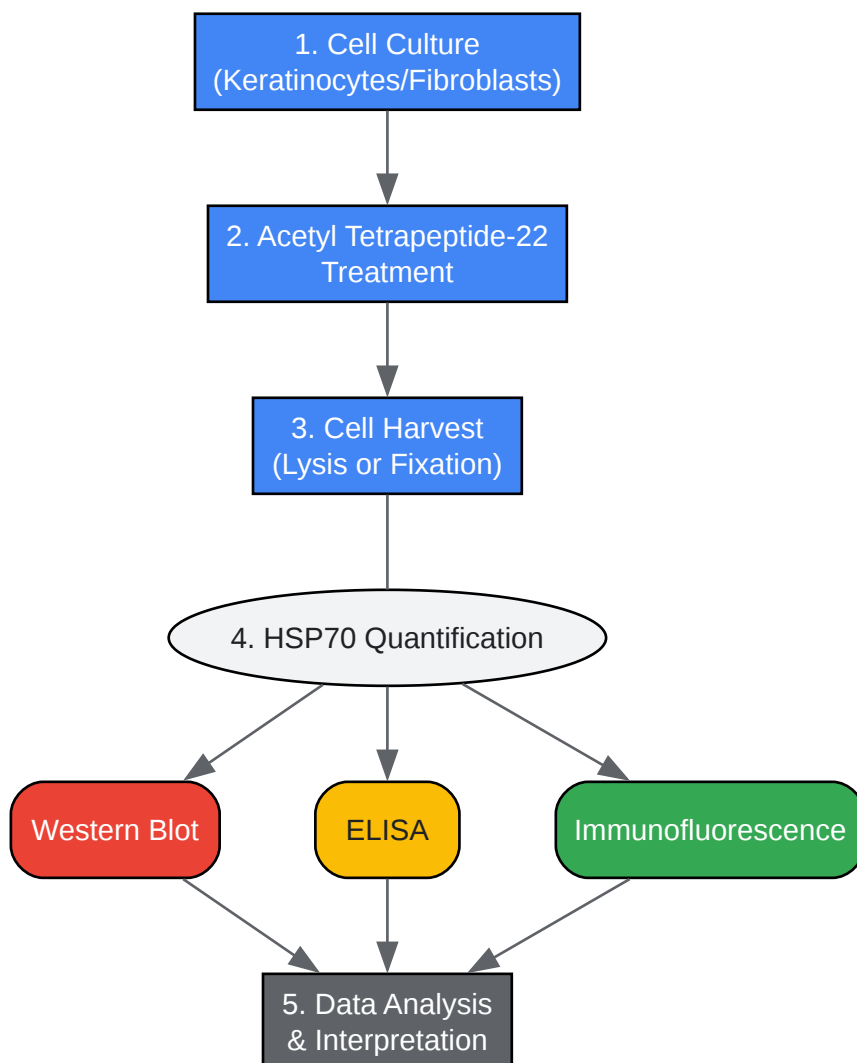
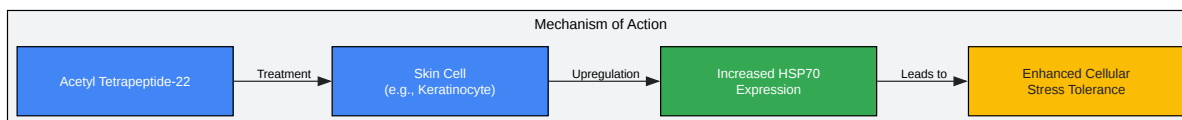
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**Abstract:** This document provides a comprehensive protocol for assessing the expression of Heat Shock Protein 70 (HSP70) in cultured human skin cells after treatment with **Acetyl Tetrapeptide-22**. **Acetyl Tetrapeptide-22** is a cosmetic peptide known to enhance the skin's stress tolerance by increasing HSP70 levels, which provides a protective shield for cells against various stressors.[1][2][3] This protocol details methods for cell culture, peptide treatment, and subsequent quantification of HSP70 expression using Western Blot, ELISA, and Immunofluorescence techniques.

## Introduction and Signaling Pathway

Heat Shock Protein 70 (HSP70) is a highly conserved molecular chaperone that plays a critical role in cellular homeostasis by assisting in the folding of new proteins and the refolding of denatured proteins after stress.[4] Its induction is a key component of the cellular stress response.[5] **Acetyl Tetrapeptide-22** has been identified as an active ingredient that boosts HSP70 levels, thereby enhancing the skin's resilience to environmental and cellular stress.[1][3][4] The proposed mechanism involves the stimulation of cellular pathways that lead to the upregulation of HSP70 gene transcription and protein synthesis, ultimately providing cytoprotection.



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## References

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